

Antitumor agent-152 chemical structure and properties

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Compound of Interest

Compound Name: *Antitumor agent-152*

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An In-depth Technical Guide on the Antitumor Agent Paclitaxel

Disclaimer: Initial searches for "**Antitumor agent-152**" did not yield information on a specific molecule with that designation. Therefore, this guide focuses on Paclitaxel, a well-characterized and widely used antitumor agent, to provide a comprehensive example of the requested technical information.

Paclitaxel, a complex diterpenoid originally isolated from the Pacific yew tree, *Taxus brevifolia*, is a cornerstone of modern chemotherapy.^[1] Its potent antitumor activity has established it as a critical therapeutic for various cancers, including ovarian, breast, and lung cancers.^[1] This guide provides a detailed overview of Paclitaxel's chemical structure, physicochemical properties, mechanism of action, and key experimental protocols.

Chemical Structure and Properties

Paclitaxel is a white to off-white crystalline powder characterized by a complex molecular structure.^{[1][2]} It is highly lipophilic and practically insoluble in water.^{[1][2]} The molecule features a tetracyclic diterpenoid core, known as the taxane ring system, and a crucial C-13 ester side chain, which is essential for its biological activity.^[1]

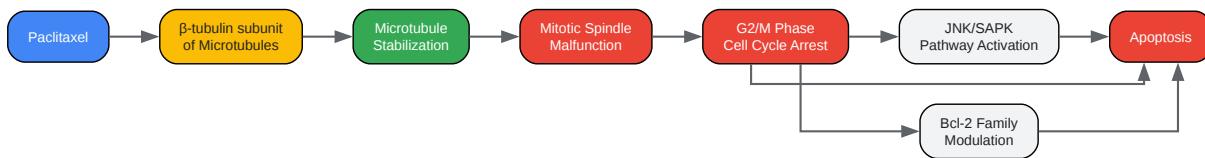
Table 1: Physicochemical Properties of Paclitaxel

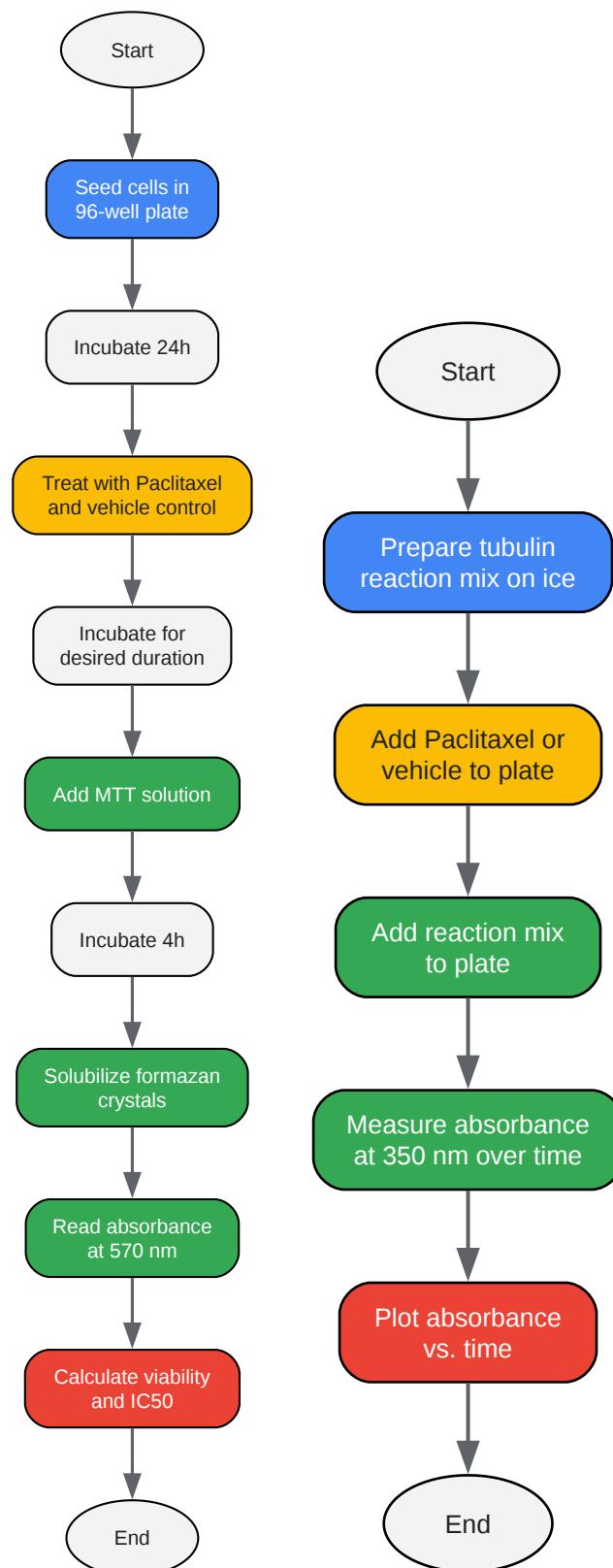
Property	Value	References
IUPAC Name	(2 α ,4 α ,5 β ,7 β ,10 β ,13 α)-4,10-Bis(acetyloxy)-13-{{[(2R,3S)-3-(benzoylamino)-2-hydroxy-3-phenylpropanoyl]oxy}-1,7-dihydroxy-9-oxo-5,20-epoxytax-11-en-2-yl benzoate	[1]
Molecular Formula	C ₄₇ H ₅₁ NO ₁₄	[1] [3]
Molecular Weight	853.9 g/mol	[1] [3]
Appearance	White to off-white crystalline powder	[1] [2]
Melting Point	Approximately 213–217 °C	[1] [3]
Water Solubility	Insoluble	[1] [2]
LogP	7.38	[3]
CAS Number	33069-62-4	[1]

Mechanism of Action and Signaling Pathways

The primary mechanism of action of Paclitaxel is the stabilization of microtubules, which are essential components of the cell's cytoskeleton involved in cell division, intracellular transport, and maintaining cell shape.[\[4\]](#) Microtubules are dynamic polymers of α - and β -tubulin subunits. [\[4\]](#) Paclitaxel binds to the β -tubulin subunit, promoting the assembly of tubulin into stable microtubules and inhibiting their depolymerization.[\[4\]](#)[\[5\]](#) This disruption of microtubule dynamics leads to the arrest of the cell cycle in the G2/M phase, ultimately inducing apoptosis (programmed cell death).[\[5\]](#)[\[6\]](#)

Paclitaxel-induced apoptosis involves a complex network of signaling pathways.[\[4\]](#) Key events include the activation of stress-activated protein kinases such as c-Jun N-terminal kinase (JNK) and the modulation of apoptotic regulatory proteins.[\[5\]](#)[\[7\]](#)



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